

5-Aminopentan-2-one chemical properties and structure

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Compound of Interest

Compound Name: 5-Aminopentan-2-one

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5-Aminopentan-2-one: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Aminopentan-2-one is a bifunctional organic molecule containing both a primary amine and a ketone functional group. This unique structure makes it a versatile building block in organic synthesis and a compound of interest for various chemical and pharmaceutical applications. This technical guide provides a detailed overview of the chemical properties, structure, and potential applications of **5-Aminopentan-2-one**, with a focus on providing researchers with the critical information needed for its use in experimental settings.

Chemical Properties and Structure

5-Aminopentan-2-one, also known as N-acetylpropylamine, is a linear amino ketone.^[1] Its fundamental chemical and physical properties are summarized below.

Tabulated Physical and Chemical Properties

Quantitative data for **5-Aminopentan-2-one** is crucial for its application in research and development. The following table summarizes its key properties.

Property	Value	Source
IUPAC Name	5-aminopentan-2-one	[1]
Molecular Formula	C ₅ H ₁₁ NO	[1]
Molecular Weight	101.15 g/mol	[1]
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility in Water	Not available	
XLogP3	-0.7	[1]
Topological Polar Surface Area	43.1 Å ²	[1]

Note: Experimental data for boiling point, melting point, density, and water solubility are not readily available in the searched literature. The provided XLogP3 and Topological Polar Surface Area are computed values.

Chemical Structure

The structure of **5-Aminopentan-2-one** consists of a five-carbon chain with a carbonyl group at the second position and a primary amino group at the fifth position.

Caption: 2D structure of **5-Aminopentan-2-one**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **5-Aminopentan-2-one** are not extensively documented in the readily available literature. However, general synthetic and analytical methodologies for similar amino ketones can be adapted.

Synthesis

A potential synthetic route to **5-aminopentan-2-one** is through the oxidation of the corresponding amino alcohol, 5-aminopentan-2-ol.[2] This transformation is a common reaction

in organic synthesis, and various oxidizing agents can be employed.^[2] The choice of reagent would depend on the desired selectivity and reaction conditions, with mild oxidizing agents being preferable to avoid over-oxidation or side reactions involving the amino group.^[2]

Another general approach for the synthesis of amino ketones involves the reductive amination of a dicarbonyl compound or the alkylation of an amine with a halo-ketone.

Note: These are generalized synthetic strategies and would require optimization for the specific synthesis of **5-Aminopentan-2-one**.

Analytical Methods

The characterization and purity assessment of **5-Aminopentan-2-one** would typically involve standard analytical techniques:

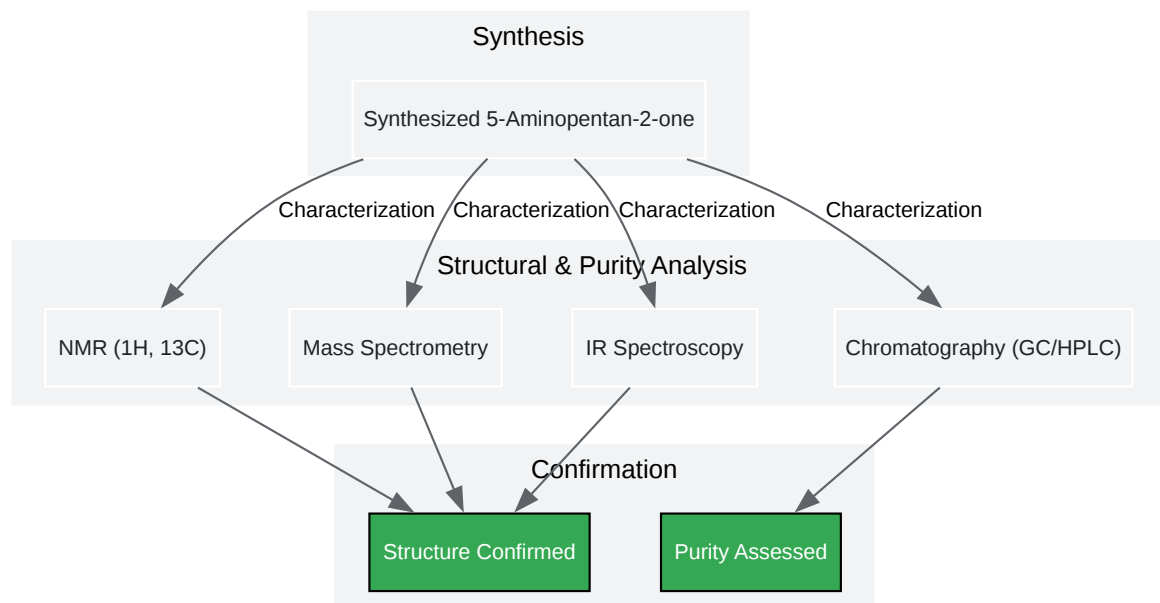
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be essential for confirming the chemical structure. For similar pentan-2-one derivatives, the α -protons to the carbonyl group are expected to appear as a triplet in the ^1H NMR spectrum.^[3]
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy: To identify the characteristic vibrational frequencies of the carbonyl (C=O) and amine (N-H) functional groups.
- Chromatography (GC or HPLC): To assess the purity of the compound.

Biological Activity and Signaling Pathways

There is currently no specific information available in the searched literature regarding the biological activity or any associated signaling pathways of **5-Aminopentan-2-one**. The broader class of amino ketones exhibits a wide range of biological activities, and these molecules are recognized as important pharmacophores in drug discovery. Further research is needed to elucidate any potential biological roles of **5-Aminopentan-2-one**.

Logical Relationships in Analysis

The following diagram illustrates a logical workflow for the characterization and analysis of a synthesized sample of **5-Aminopentan-2-one**.



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